

o-Cumylphenol antifungal efficacy other phenolic compounds

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: o-Cumylphenol

CAS No.: 18168-40-6

Cat. No.: S1520211

[Get Quote](#)

Comparison of Antifungal Phenolic Compounds

The table below summarizes the antifungal activity of several phenolic compounds and natural extracts for which quantitative data is available. Please note that efficacy is highly dependent on the specific fungal species tested.

Compound/Extract	Test Organism	Key Efficacy Findings	Reported Mechanism of Action
Thymol	<i>C. albicans</i> , <i>C. glabrata</i> , <i>C. krusei</i>	Inhibition zones: 15.11 - 19.89 mm [1]. More effective than carvacrol [1].	Interaction with fungal ergosterol [1] [2].
Carvacrol	<i>C. albicans</i> , <i>C. glabrata</i> , <i>C. krusei</i>	Inhibition zones: 13.91 - 17.05 mm [1].	Interaction with fungal ergosterol [1].
Melissa Essential Oil	<i>Aspergillus carbonarius</i>	80% reduction in Ochratoxin A (OTA) at 5 µL/mL [3].	Antioxidant effect; reduction of mycotoxin production without inhibiting fungal growth [3].

Compound/Extract	Test Organism	Key Efficacy Findings	Reported Mechanism of Action
Mint Phenolic Extract	<i>Aspergillus carbonarius</i>	69% reduction in OTA production at 250 µg GAE/mL [3].	Antioxidant effect; reduction of mycotoxin production [3].
Grape Seed Proanthocyanidins	Human fungal pathogens (e.g., <i>Candida</i>)	Demonstrated antifungal activity in various studies [4].	Disruption of cell membrane and inhibition of virulence factors [4].
p-Cumylphenol	N/A	Improved mildew resistance in soy meal adhesives [5]. No specific data on human pathogens.	Breakdown of mildew cellular structure; reaction with COO ⁻ groups of soy protein [5].

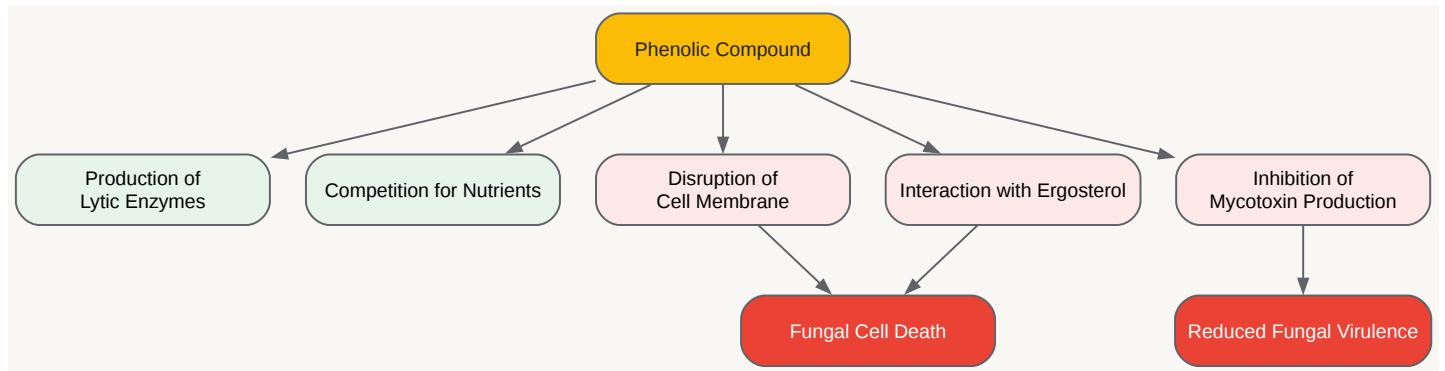
Experimental Protocols for Antifungal Assessment

The experimental data in the table above was generated using standardized methodologies. Here are the details of two key protocols:

- **Disk Diffusion Method (for Thymol/Carvacrol) [1]**
 - **Procedure:** Agar plates are inoculated with a standardized suspension of the test fungus. Filter paper disks impregnated with the test compound are placed on the agar surface. After incubation, the diameter of the clear zone around the disk (inhibition zone) is measured.
 - **Key Parameters:** Mueller-Hinton agar with glucose and methylene blue; incubation at 35°C for 24 hours; spore suspension adjusted to 1×10^6 cells/mL.
- **Broth Dilution & Mycotoxin Quantification (for Essential Oils/Phenolic Extracts) [3]**
 - **Procedure:** The test compound is incorporated into a liquid growth medium, which is then inoculated with the fungus. After incubation, fungal growth is measured by dry weight. The mycotoxin (e.g., Ochratoxin A) is extracted from the medium and quantified using High-Performance Liquid Chromatography (HPLC).
 - **Key Parameters:** Synthetic Grape Medium (SGM); incubation at 28°C for 4 days; OTA extracted with methanol.

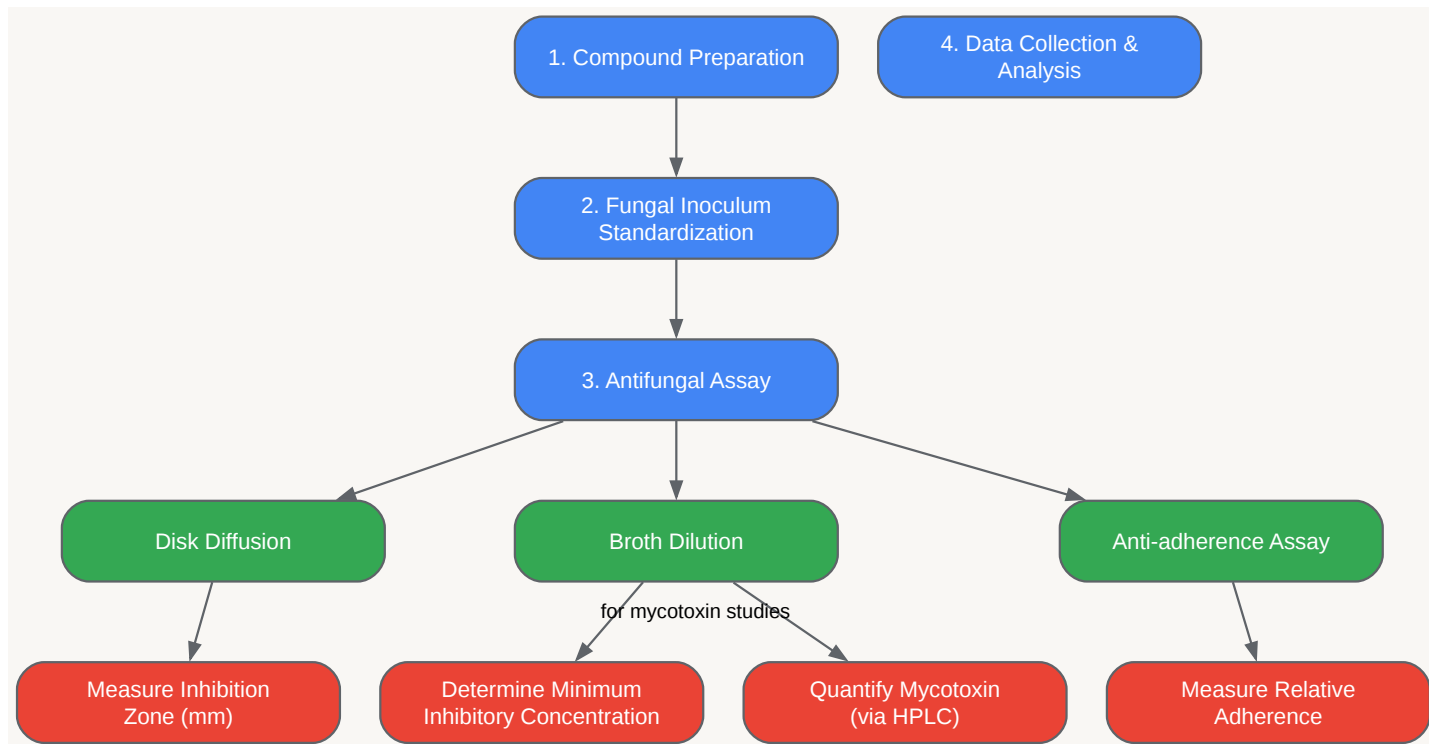
Mechanisms of Antifungal Action

Phenolic compounds combat fungi through several mechanisms, which are visualized in the diagram below.



[Click to download full resolution via product page](#)

The diagram above shows that phenolic compounds can attack fungi both externally and at the cellular level. The workflow for a typical experiment to test these mechanisms is outlined below.



[Click to download full resolution via product page](#)

Insights for Research and Development

- **Natural vs. Synthetic:** Phenolics like thymol show promising activity against azole-resistant *Candida* strains, highlighting their potential as alternatives or adjuvants to conventional antifungals [1].
- **Multi-Functionality:** Some compounds (e.g., melissa oil) specifically inhibit mycotoxin production without affecting fungal growth, which can be valuable for preserving microbial balance in certain applications [3].
- **Data Gap on o-Cumylphenol:** While its isomer **p-Cumylphenol** is used as a fungicide/preservative in materials like soy adhesives [5], and its biochemical interaction with human proteins has been studied [6], peer-reviewed data on **o-Cumylphenol's** efficacy against human fungal pathogens is lacking in the current search results.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Anti-adherence and Anti - fungal Abilities of Thymol and Carvacrol... [brieflands.com]
2. Natural Phenolic : A Potential Compounds Agent Antifungal [semanticscholar.org]
3. and Antiochratoxic Activities of Essential Oils and Total... Antifungal [pmc.ncbi.nlm.nih.gov]
4. Activity of Antifungal and Polyphenolic Phenolic from... Compounds [pmc.ncbi.nlm.nih.gov]
5. Improving Mildew Resistance of Soy Meal by Nano-Ag/TiO₂, Zinc... [pmc.ncbi.nlm.nih.gov]
6. - p : Uses, Interactions, Mechanism of... | DrugBank Online Cumylphenol [go.drugbank.com]

To cite this document: Smolecule. [o-Cumylphenol antifungal efficacy other phenolic compounds]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1520211#o-cumylphenol-antifungal-efficacy-other-phenolic-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com